

CARPROPAMID proper disposal procedures

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Compound of Interest

Compound Name: CARPROPAMID

CAS No.: 115252-91-0

Cat. No.: B1141733

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PART 1: EXECUTIVE SAFETY DIRECTIVE

IMMEDIATE ACTION REQUIRED: **Carpropamid** (CAS 104030-54-8) is a chlorinated cyclopropanecarboxamide fungicide with severe aquatic toxicity (H410).[1][2][3]

- STRICT PROHIBITION: Under no circumstances should **Carpropamid** or its residues be discharged into sink drains, septic systems, or municipal sewer lines.[1]
- CORE DISPOSAL METHOD: High-temperature incineration (>1,100°C) via a licensed hazardous waste contractor.[1][2]
- WASTE CLASSIFICATION: Halogenated Organic Waste.

PART 2: CHEMICAL IDENTIFICATION & HAZARD PROFILE

To ensure proper segregation, you must understand the chemical nature of the waste.

Carpropamid contains three chlorine atoms per molecule, necessitating its classification as halogenated waste to prevent the formation of dioxins during improper low-temperature combustion.[1]

Parameter	Data	Relevance to Disposal
Chemical Name	Carpropamid	
CAS Number	104030-54-8	Required for waste manifesting.[1][2][4]
Molecular Formula	C ₁₅ H ₁₈ Cl ₃ NO	High Chlorine Content. Must be segregated into halogenated streams.[1][2]
Water Solubility	4.1 mg/L (20°C)	Low solubility; residues will persist in traps/pipes if improperly drained.[1][2]
Log P (Octanol/Water)	4.2	High bioaccumulation potential; strictly regulated aquatic pollutant.[1][2]
GHS Hazards	H410: Very toxic to aquatic life with long-lasting effects.[1][2][3][5][6]	Primary driver for "Zero Discharge" policy.[1][2]

PART 3: WASTE CHARACTERIZATION & SEGREGATION LOGIC

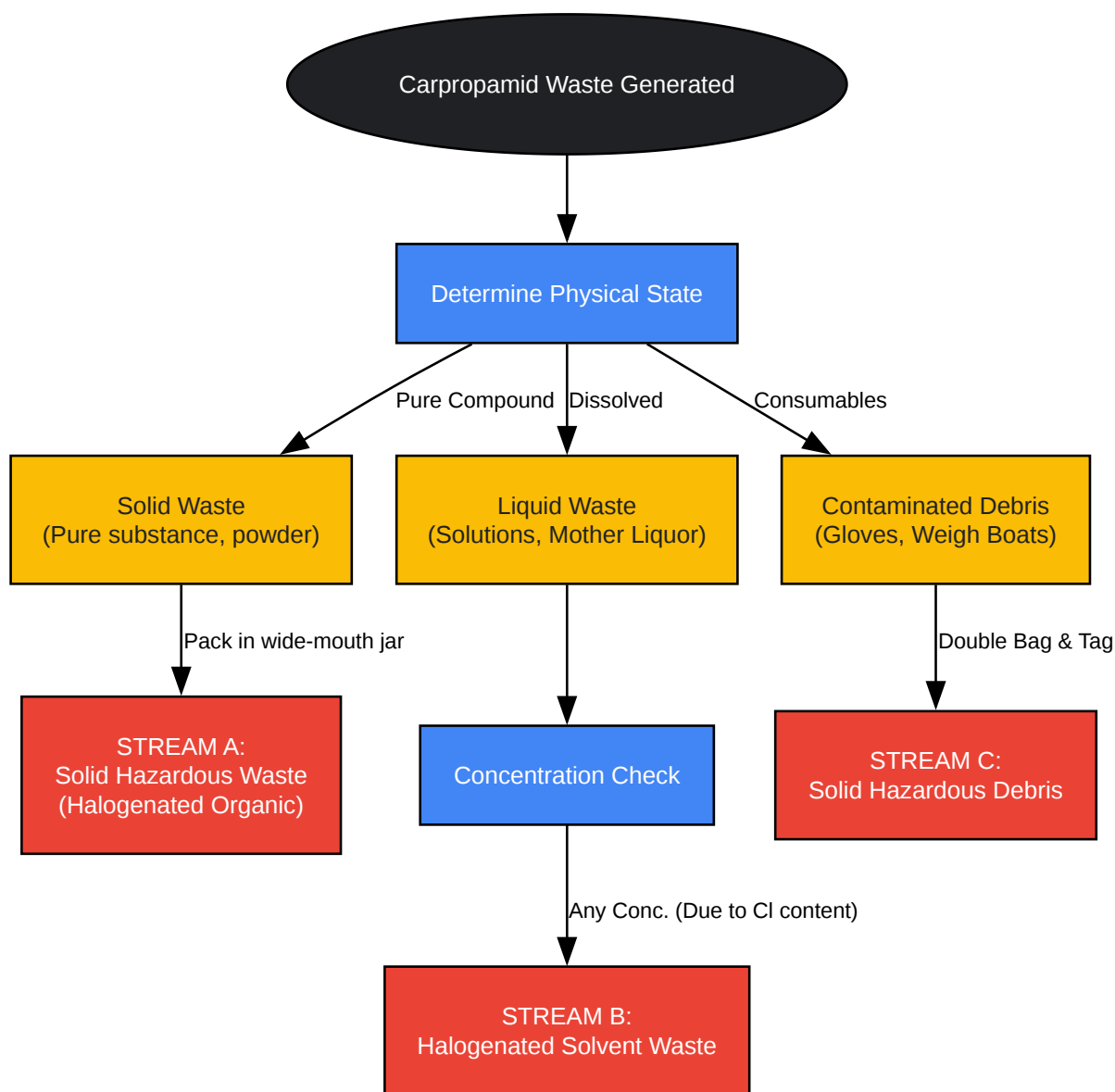
Effective disposal begins at the bench. You must segregate **Carpropamid** waste based on its physical state and solvent matrix.[1]

The "Halogen Rule"

Because **Carpropamid** contains chlorine, any solvent mixture containing >1% **Carpropamid** should be defaulted to the Halogenated Waste stream, even if the solvent itself is non-halogenated (e.g., **Carpropamid** dissolved in Acetone).

Why? Mixing halogenated compounds into non-halogenated fuel blending streams can damage incinerators not equipped with acid gas scrubbers (HCl formation) and violates many TSDF (Treatment, Storage, and Disposal Facility) acceptance criteria.[1]

Disposal Decision Matrix



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Figure 1: Decision matrix for segregating **Carpropamid** waste streams. Note that liquid waste defaults to "Halogenated" due to the chlorine atoms in the **Carpropamid** molecule.

PART 4: DETAILED DISPOSAL PROTOCOLS

Protocol A: Solid Waste (Pure Substance)

Applicable for: Expired standards, excess synthesis yield, spill cleanup solids.[1]

- Container Selection: Use a high-density polyethylene (HDPE) or glass wide-mouth jar.^{[1][2]} Avoid metal containers if the substance is wet or acidic.
- Labeling: Attach a hazardous waste label immediately.
 - Primary Constituent: **Carpropamid** (Solid).^{[1][2]}
 - Hazard Checkbox: Toxic, Environmental Hazard.
- Storage: Keep container tightly closed in a secondary containment tray.
- Disposal Path: Lab Pack for High-Temperature Incineration.

Protocol B: Liquid Waste (Solutions)

Applicable for: HPLC effluent, mother liquors, reaction mixtures.^[1]

- Segregation: Pour into the Halogenated Solvent waste carboy.
 - Critical Note: Do not mix with strong oxidizers (e.g., Nitric Acid waste) as amides can react vigorously.^{[1][2]}
- Compatibility: **Carpropamid** is stable in common organic solvents (Acetonitrile, Methanol, DCM).^[1]
- Labeling: Ensure the tag lists "**Carpropamid**" as a constituent.^[1] Even trace amounts (ppm levels) make the waste toxic to aquatic life.
- Disposal Path: Fuel blending is generally not permitted due to halogen content.^{[1][2]} Must be routed for Incineration with Acid Gas Scrubbing.

Protocol C: Trace Contaminated Debris

Applicable for: Gloves, paper towels, weigh boats, syringe filters.^[1]

- Collection: Do not throw in the regular trash.
- Containment: Collect in a clear, 6-mil polyethylene bag or a dedicated solid waste drum.

- Labeling: "Debris contaminated with **Carpropamid**."^{[1][2]}
- Disposal Path: Hazardous Waste Incineration.

PART 5: SPILL MANAGEMENT (DRY CLEANUP)

Because **Carpropamid** is toxic to aquatic life, water wash-down is prohibited until the bulk material is removed.^{[1][2]}

- Isolate: Evacuate the immediate area and post signage.
- PPE: Wear nitrile gloves, lab coat, and safety goggles.^[1] If powder is fine/dusty, use an N95 or P100 respirator to prevent inhalation.^[1]
- Containment:
 - Solids: Cover with wet paper towels (to suppress dust) and carefully scoop into a waste jar.^{[1][2]}
 - Liquids: Surround with absorbent dikes (vermiculite or polypropylene pads).^{[1][2]} Absorb the center with loose absorbent.
- Decontamination: Only after bulk removal, wipe the surface with a solvent-dampened towel (Ethanol or Acetone), then wash with soapy water.^{[1][2]} Collect all wipes as Stream C waste.

PART 6: REGULATORY COMPLIANCE CODES

Proper coding ensures your facility complies with local and international laws.^{[1][2]}

Jurisdiction	Code	Description / Notes
EU (EWC)	16 05 06*	Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.[1][2]
US (EPA/RCRA)	Not Listed (P/U)	Carpropamid is not P or U listed.[1][2] However, it must be managed as Characteristic Hazardous Waste if mixed with listed solvents (F-codes) or voluntarily managed as hazardous due to aquatic toxicity.[1][2]
DOT (Transport)	UN 3077	Environmentally hazardous substance, solid, n.o.s.[1] (Carpropamid).[1][2][3][5][6][7][8] Class 9.

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